

2-Chloro-5-fluorophenethyl bromide CAS number and molecular structure

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Compound of Interest

Compound Name: *2-Chloro-5-fluorophenethyl bromide*

Cat. No.: *B15322378*

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An In-Depth Technical Guide to **2-Chloro-5-fluorophenethyl bromide**

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Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-fluorophenethyl bromide**, a halogenated aromatic compound with significant potential as a building block in medicinal chemistry and organic synthesis. Due to its limited commercial availability, this guide places a strong emphasis on a robust and practical synthetic pathway, starting from readily available precursors. The document details the molecular structure, predicted physicochemical properties, and expected spectroscopic characteristics of the target molecule. Furthermore, it explores its reactivity, potential applications in drug discovery, and essential safety and handling protocols. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Introduction and Structural Elucidation

2-Chloro-5-fluorophenethyl bromide, systematically named 1-(2-bromoethyl)-2-chloro-5-fluorobenzene, is a substituted aromatic compound. Its structure features a benzene ring substituted with a chlorine atom at position 2, a fluorine atom at position 5, and a 2-bromoethyl group at position 1.

It is crucial to distinguish this compound from its isomer, 2-Chloro-5-fluorobenzyl bromide (CAS No. 81778-09-8). The "phenethyl" designation indicates a two-carbon chain separating the benzene ring from the bromine atom, whereas the "benzyl" isomer has only a single carbon in that position. This structural difference significantly impacts the molecule's reactivity and potential applications. As of the writing of this guide, a unique CAS number for **2-Chloro-5-fluorophenethyl bromide** is not widely documented, suggesting it is not a commonly stocked research chemical.

Molecular Structure



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